

AM-92016 Hydrochloride: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *AM-92016 hydrochloride*

Cat. No.: *B2836953*

[Get Quote](#)

An In-depth Review of the Chemical Structure, Properties, and Biological Activity of a Specific Potassium Channel Blocker

This technical guide provides a comprehensive overview of **AM-92016 hydrochloride**, a potent and specific blocker of the delayed rectifier potassium current (I_K).^{[1][2]} This document is intended for researchers, scientists, and drug development professionals interested in the chemical characteristics, pharmacological properties, and potential therapeutic applications of this compound.

Chemical Structure and Properties

AM-92016 hydrochloride is a synthetic molecule with the systematic IUPAC name N-[4-[3-[2-(3,4-dichlorophenyl)ethyl-methylamino]-2-hydroxypropoxy]phenyl]methanesulfonamide;hydrochloride.^[1] Its chemical structure is characterized by a methanesulfonamide group, a dichlorophenyl ethylamino moiety, and a propanol backbone.

Table 1: Chemical Identifiers and Properties of **AM-92016 Hydrochloride**

Identifier/Property	Value	Reference
IUPAC Name	N-[4-[3-[2-(3,4-dichlorophenyl)ethyl-methylamino]-2-hydroxypropoxy]phenyl]methanesulfonamide;hydrochloride	[1]
CAS Number	133229-11-5	[2]
Molecular Formula	C ₁₉ H ₂₅ Cl ₃ N ₂ O ₄ S	[1]
Molecular Weight	483.84 g/mol	[2]
SMILES	<chem>CN(CCC1=CC(=C(C=C1)Cl)Cl)CC(COC2=CC=C(C=C2)NS(=O)(=O)C)O.Cl</chem>	[1]
InChI Key	TXOARFPCQOBODS-UHFFFAOYSA-N	[1]

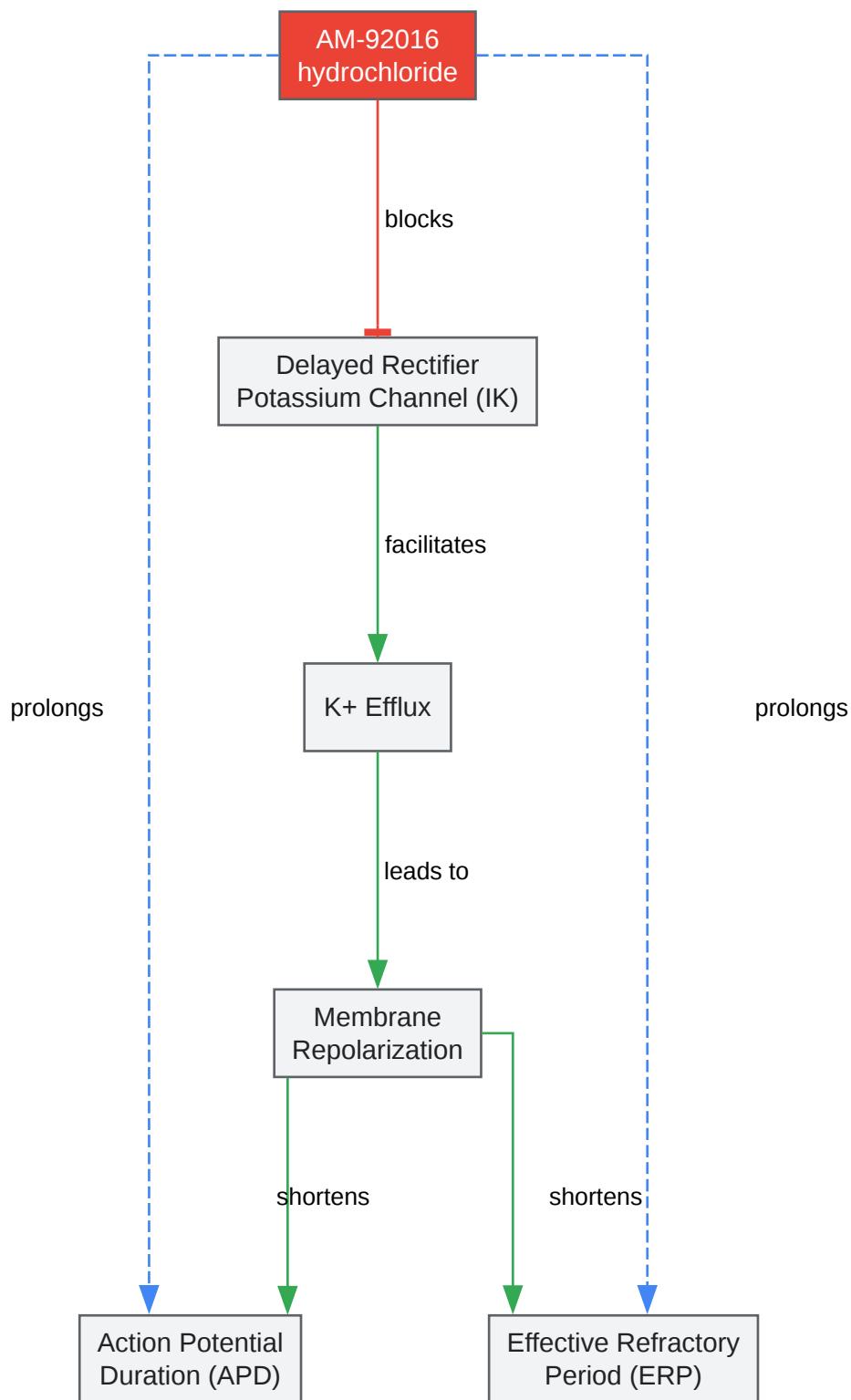
Table 2: Physicochemical Properties of **AM-92016 Hydrochloride**

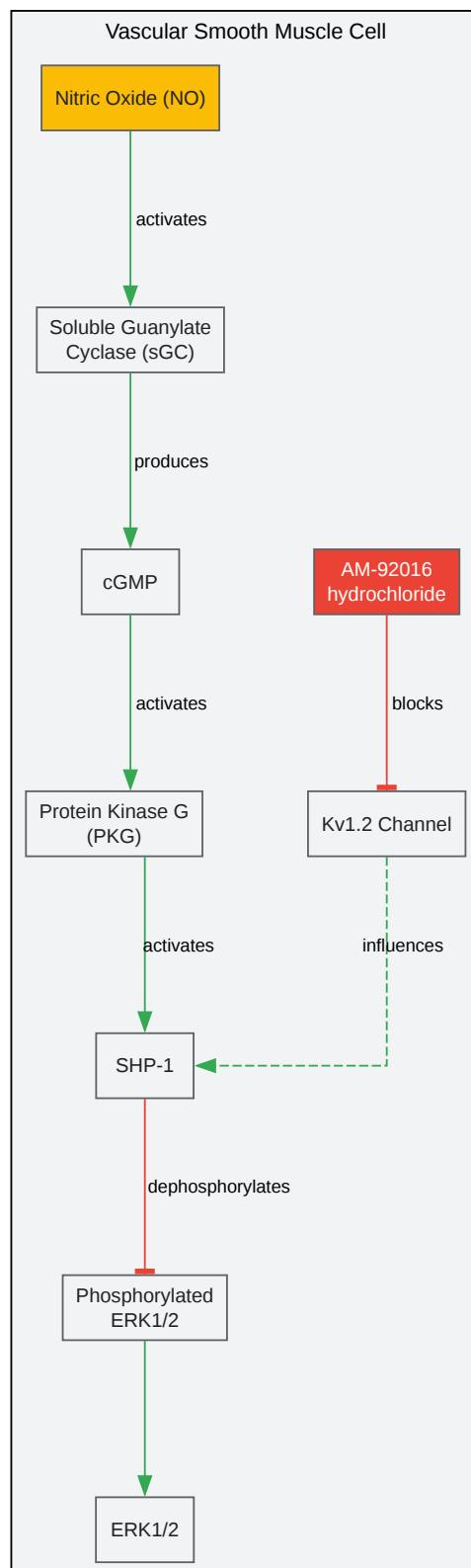
Property	Value	Reference
Appearance	White crystalline powder	[3]
Purity	≥98% (HPLC)	[2]
Solubility	DMSO: 125 mg/mL (258.35 mM) (with sonication) Water: 24.19 mg/mL	[2]
Storage	Store at 4°C, sealed, away from moisture and light. For long-term storage, -20°C is recommended. In solvent, store at -80°C for up to 6 months.	[1]

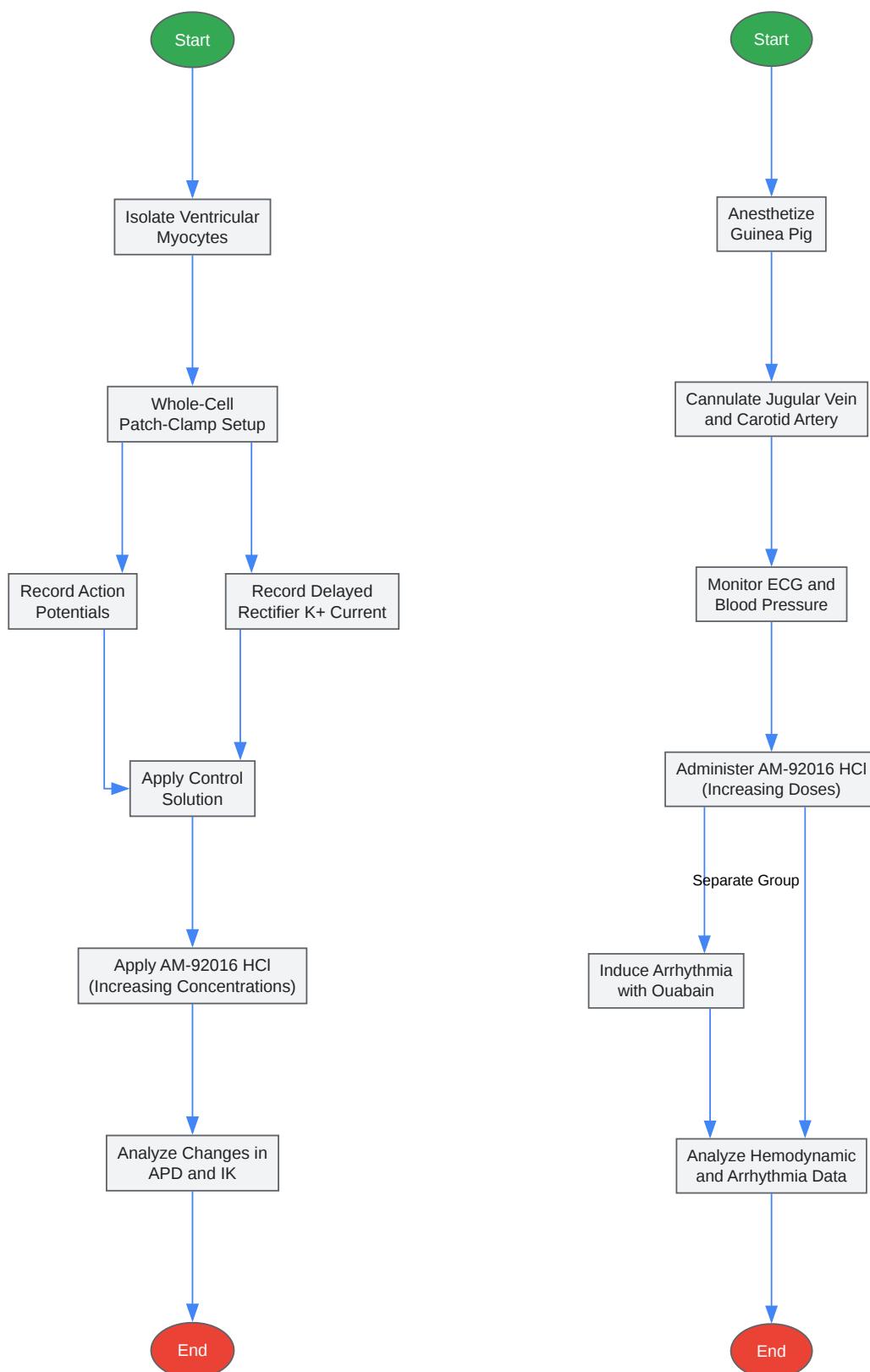
Pharmacological Properties and Mechanism of Action

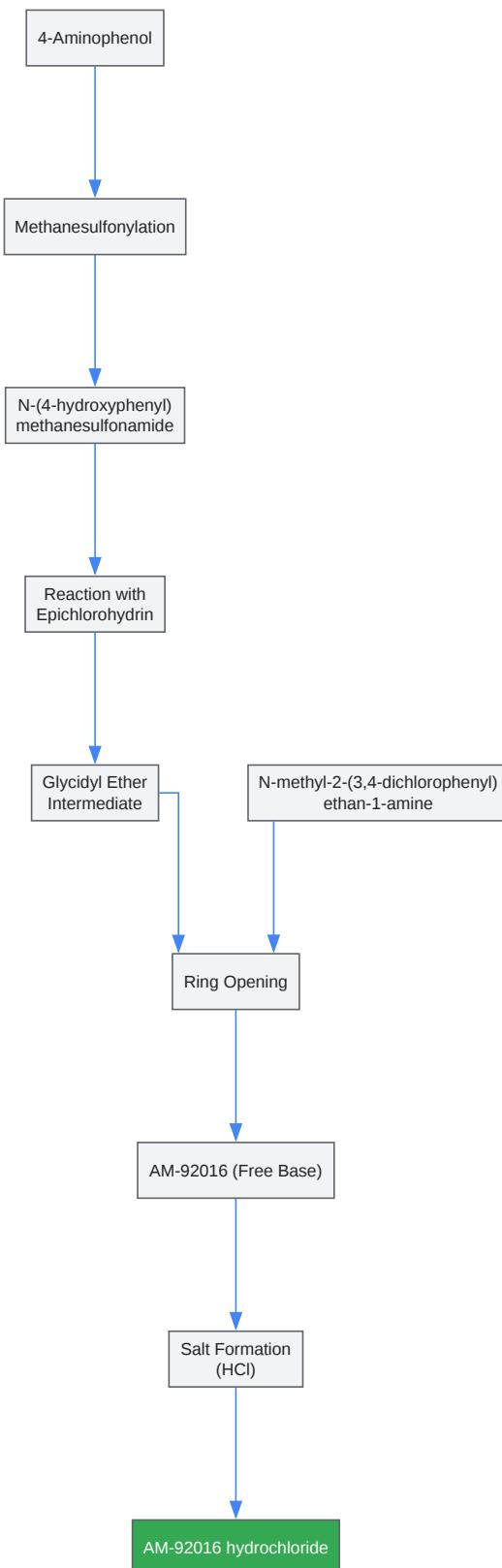
AM-92016 hydrochloride is a specific blocker of the time-dependent delayed rectifier potassium current (I_K), a crucial component in the repolarization phase of the cardiac action potential.[2] By inhibiting this current, AM-92016 prolongs the action potential duration in ventricular cells.[4] Notably, it is devoid of any β -adrenoceptor blocking activity, distinguishing it from other potassium channel blockers like sotalol.[2]

The primary mechanism of action involves the direct blockade of the delayed rectifier potassium channel (I_K), which restricts the outflow of potassium ions during repolarization.[1] [5] This leads to a delay in membrane repolarization and an increase in the effective refractory period of cardiac tissue.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AM 92016 Hydrochloride | 133229-11-5 | IFA22911 [biosynth.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Synthesis method of propranolol hydrochloride - Eureka | Patsnap [eureka.patsnap.com]
- 4. CN113511979A - Synthesis method and application of propranolol - Google Patents [patents.google.com]
- 5. AM 92016 Hydrochloride | C19H25Cl3N2O4S | CID 45073415 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [AM-92016 Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2836953#am-92016-hydrochloride-chemical-structure-and-properties\]](https://www.benchchem.com/product/b2836953#am-92016-hydrochloride-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com